

"2,5-Dichloro-4-nitropyridine 1-oxide" handling and safety precautions

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Compound of Interest

Compound Name: 2,5-Dichloro-4-nitropyridine 1-oxide

Cat. No.: B1321984

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Technical Support Center: 2,5-Dichloro-4-nitropyridine 1-oxide

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2,5-Dichloro-4-nitropyridine 1-oxide**.

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **2,5-Dichloro-4-nitropyridine 1-oxide**?

2,5-Dichloro-4-nitropyridine 1-oxide is classified as a hazardous substance. The primary hazards include:

- Acute oral toxicity (Category 4): Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation.[\[1\]](#)

2. What personal protective equipment (PPE) is required when handling this compound?

To ensure safety, the following personal protective equipment should be worn:

- Eye/Face Protection: Use a face shield and safety glasses that are tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[\[1\]](#)
- Hand Protection: Handle with impervious gloves.[\[1\]](#)
- Body Protection: Wear appropriate protective clothing.[\[1\]](#)

3. What are the proper storage conditions for **2,5-Dichloro-4-nitropyridine 1-oxide**?

Store the compound in a dry, cool, and well-ventilated place.[\[2\]](#) The container should be kept tightly closed.[\[2\]](#) It is also recommended to store it under an inert atmosphere. Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[\[3\]](#)

4. What should I do in case of accidental exposure?

Immediate action is crucial in case of exposure. Follow these first-aid measures and seek medical attention.

- If inhaled: Move the person to fresh air. If they are not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[\[1\]](#)
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[1\]](#)
- If swallowed: Do NOT induce vomiting. Call a physician or poison control center immediately. [\[2\]](#)

5. How should I handle a spill of **2,5-Dichloro-4-nitropyridine 1-oxide**?

For spills, use personal protective equipment and avoid dust formation.[\[1\]](#) Pick up and arrange disposal without creating dust. You can sweep it up and shovel it into a suitable, closed container for disposal.[\[1\]](#) Do not let the product enter drains.[\[1\]](#)

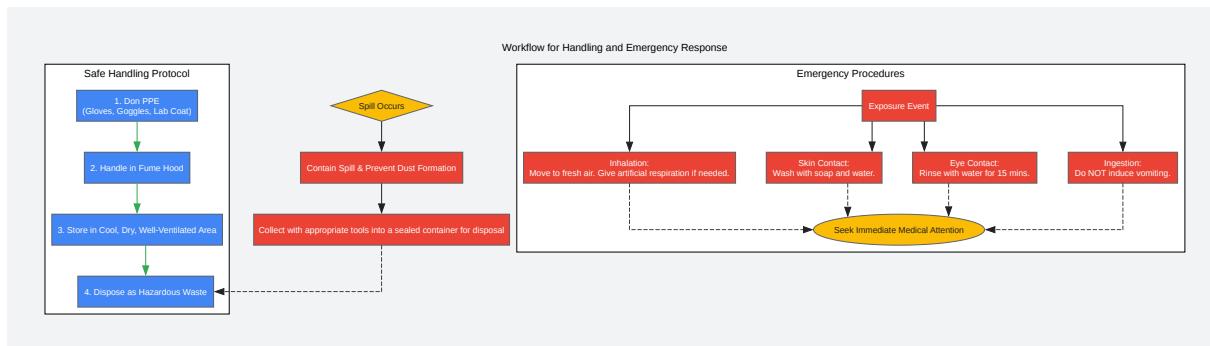
6. What are the proper disposal methods for this chemical?

Dispose of the contents and container to an approved waste disposal plant.[\[3\]](#) Waste material must be disposed of in accordance with national and local regulations. Do not mix with other waste and handle uncleaned containers as you would the product itself.

Hazard Summary Table

Hazard Classification	GHS Category	Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed [1]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation [1]
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation [1]
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation [1]

Experimental Workflow & Emergency Procedures



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Caption: Safe handling workflow and emergency response procedures.

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